

Ethyl Phenethyl Acetal: A Comprehensive Technical Guide to its Olfactory Properties

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Compound of Interest

Compound Name: Ethyl phenethyl acetal

Cat. No.: B150114

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Introduction

Ethyl phenethyl acetal, also known by synonyms such as Acetaldehyde **ethyl phenethyl acetal** and Verdilyn, is a fragrance ingredient prized for its fresh, green, and floral olfactory profile. With the CAS number 2556-10-7, this acetal imparts a characteristic hyacinth and muguet character with leafy undertones, making it a valuable component in various fragrance compositions, particularly those aiming for a natural, blooming floral scent. This technical guide provides an in-depth exploration of the olfactory properties of **ethyl phenethyl acetal**, including its odor profile, available quantitative data, proposed synthesis, and the general mechanisms of its perception.

Olfactory Profile and Physicochemical Properties

Ethyl phenethyl acetal possesses a distinct and multifaceted odor profile. It is consistently described as having a powerful and diffusive green, floral scent with a pronounced hyacinth character. Olfactory descriptors also include notes of muguet (lily-of-the-valley), leafy greenness, and a fresh, slightly mentholated nuance. This combination of scents allows it to be used to create a natural foliage effect and to add a green aspect to rose, lilac, and hyacinth fragrance compositions.^{[1][2]}

Quantitative Olfactory Data

While a specific, peer-reviewed odor detection or recognition threshold for **ethyl phenethyl acetal** in standard units (e.g., ppm, µg/L in air) is not readily available in the public domain, some semi-quantitative data has been reported. This data provides an indication of its relative potency and longevity.

Parameter	Value	Source
Relative Odor Impact	400	[3]
Odor Life on Smelling Strip	36 hours	[3]

Note: The "Relative Odor Impact" is a comparative measure and not an absolute threshold. The "Odor Life on a Smelling Strip" indicates the substantivity of the fragrance material.

Physicochemical Data

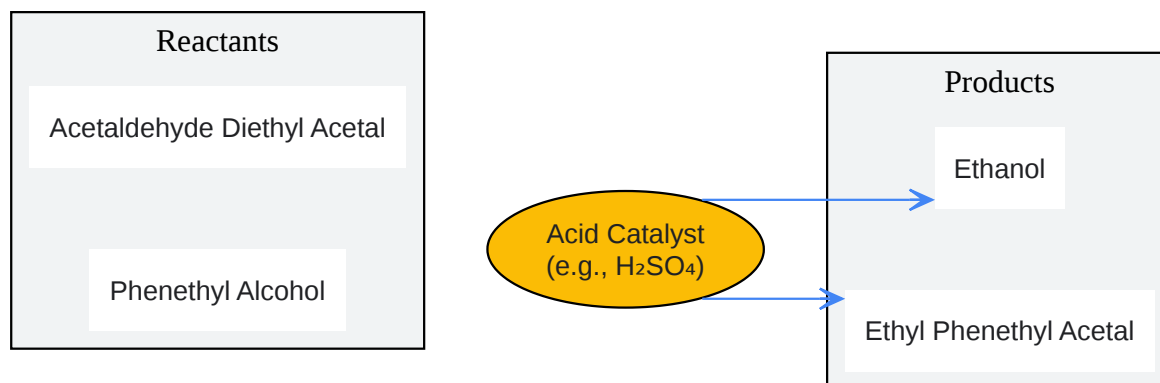
Property	Value
Molecular Formula	C ₁₂ H ₁₈ O ₂
Molecular Weight	194.27 g/mol
CAS Number	2556-10-7
Appearance	Colorless liquid
Specific Gravity	0.953 - 0.961 @ 25°C
Refractive Index	1.478 - 1.483 @ 20°C
Flash Point	> 100 °C

Experimental Protocols

Proposed Synthesis of Ethyl Phenethyl Acetal

A specific, detailed experimental protocol for the synthesis of **ethyl phenethyl acetal** is not widely published. However, based on general principles of acetal synthesis, a plausible method involves the acid-catalyzed reaction of phenethyl alcohol with acetaldehyde diethyl acetal (1,1-diethoxyethane) or directly with acetaldehyde in the presence of ethanol.

Reaction Scheme:



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Caption: Proposed synthesis of **Ethyl Phenethyl Acetal**.

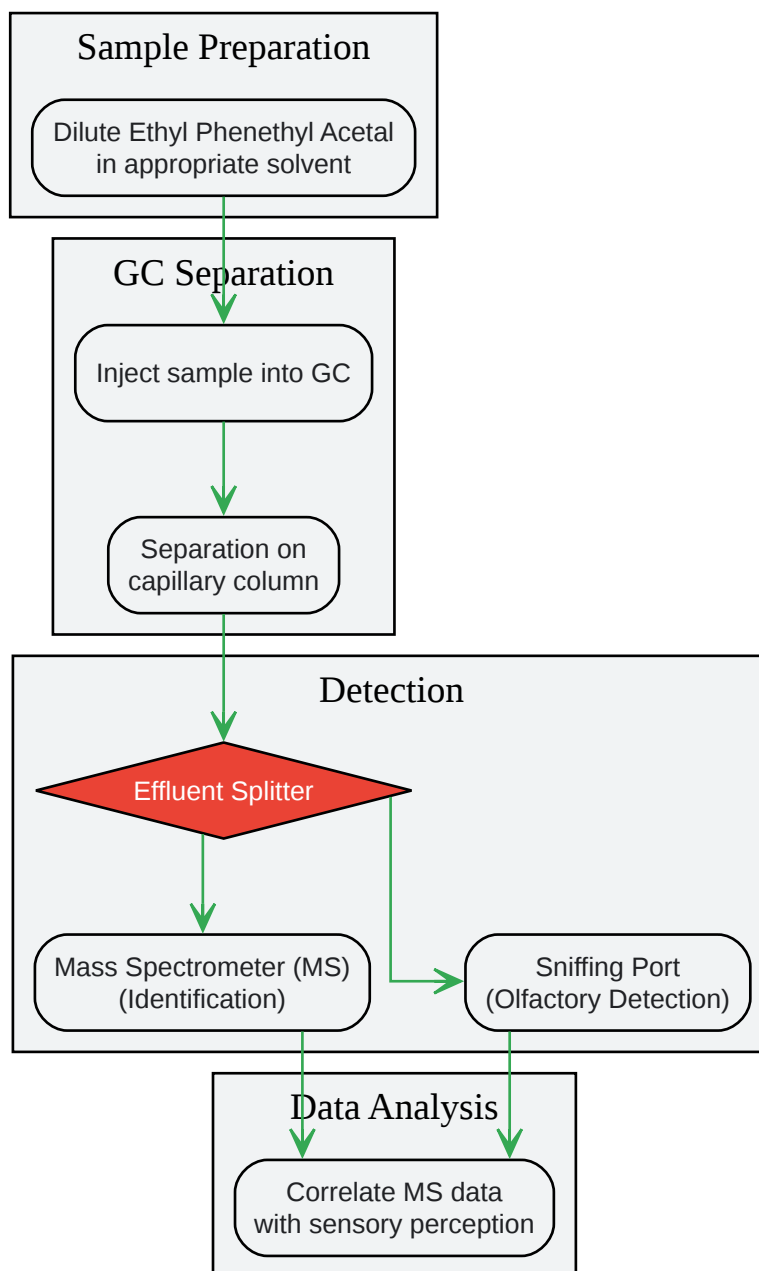
Methodology:

- **Reaction Setup:** A reaction flask equipped with a magnetic stirrer, a reflux condenser, and a Dean-Stark trap is charged with phenethyl alcohol and a molar excess of acetaldehyde diethyl acetal. A suitable solvent such as toluene can be used to aid in the azeotropic removal of the ethanol byproduct.
- **Catalyst Addition:** A catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid, is added to the reaction mixture.
- **Reaction:** The mixture is heated to reflux. The reaction progress is monitored by observing the collection of ethanol in the Dean-Stark trap.
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The acid catalyst is neutralized with a weak base (e.g., sodium bicarbonate solution). The organic layer is washed with water and brine, then dried over an anhydrous salt (e.g., magnesium sulfate).
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation under vacuum to yield pure **ethyl phenethyl acetal**.

Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a powerful technique for identifying the odor-active compounds in a sample. A general protocol for the analysis of a fragrance material like **ethyl phenethyl acetal** is as follows:

Experimental Workflow:



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Caption: Gas Chromatography-Olfactometry (GC-O) Workflow.

Methodology:

- **Sample Preparation:** A dilute solution of **ethyl phenethyl acetal** is prepared in a suitable solvent (e.g., ethanol or diethyl ether).
- **Instrumentation:** A gas chromatograph equipped with a column suitable for fragrance analysis (e.g., a non-polar or mid-polar capillary column) is used. The column effluent is split between a conventional detector, such as a mass spectrometer (MS) for chemical identification, and a heated sniffing port.
- **Analysis:** The sample is injected into the GC. A trained sensory panelist or an individual assessor sniffs the effluent from the sniffing port and records the odor descriptors and their intensity over time.
- **Data Correlation:** The retention times of the odor events are correlated with the peaks in the chromatogram from the MS detector to identify the compound responsible for each specific odor.

Sensory Evaluation

Sensory evaluation is critical for characterizing the olfactory properties of a fragrance ingredient. A descriptive sensory analysis protocol would be appropriate for **ethyl phenethyl acetal**.

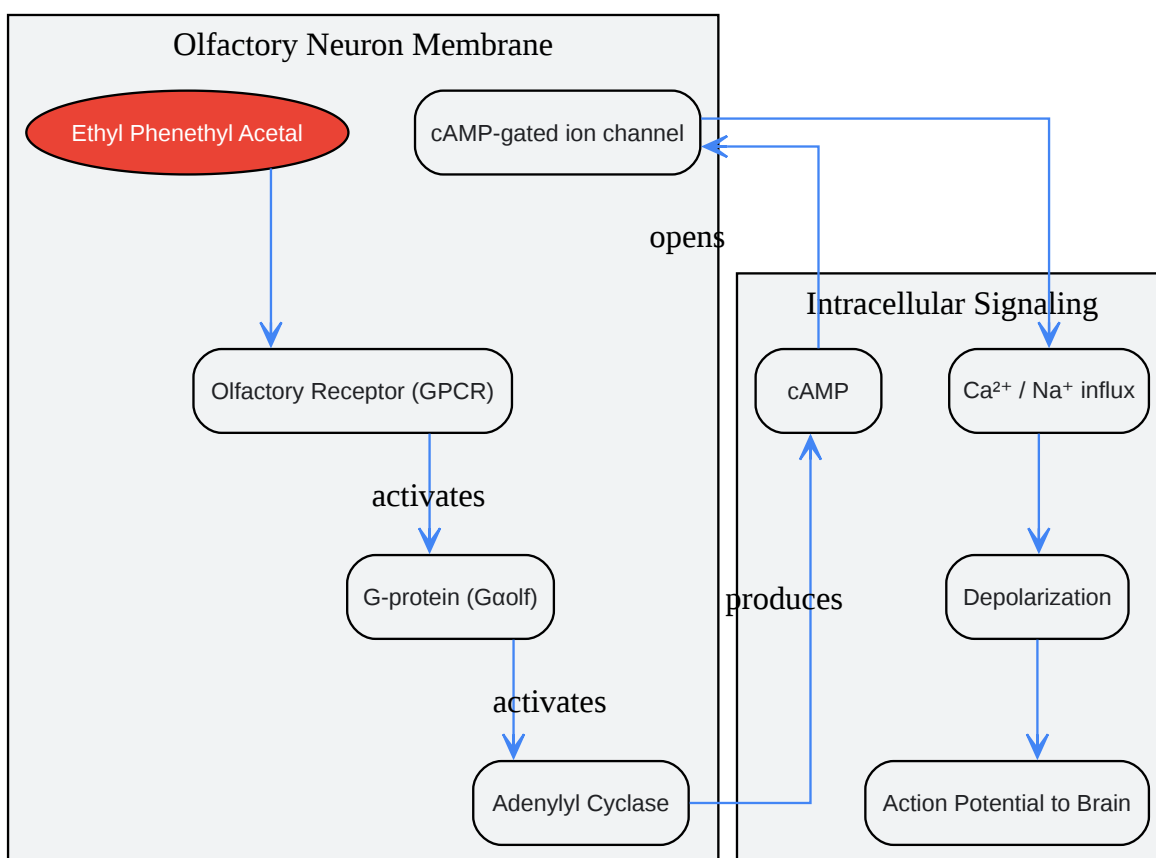
Methodology:

- **Panel Selection and Training:** A panel of trained sensory assessors is selected. They are trained on a lexicon of odor descriptors relevant to green and floral scents.
- **Sample Preparation:** Solutions of **ethyl phenethyl acetal** at various concentrations in an odorless solvent (e.g., dipropylene glycol) are prepared on smelling strips.
- **Evaluation:** Panelists evaluate the smelling strips in a controlled environment (odor-free, controlled temperature and humidity). They rate the intensity of various odor attributes (e.g., green, floral, hyacinth, leafy) on a labeled magnitude scale.

- **Data Analysis:** The sensory data is statistically analyzed to generate a sensory profile of the ingredient.

Olfactory Signaling Pathway

The perception of **ethyl phenethyl acetal**, like all odorants, is initiated by its interaction with olfactory receptors in the nasal cavity. This triggers a signal transduction cascade that ultimately leads to the perception of smell in the brain. The following diagram illustrates the general G-protein coupled olfactory signaling pathway.



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References

- 1. researchgate.net [researchgate.net]
- 2. Reactome | Olfactory Signaling Pathway [reactome.org]
- 3. US5527969A - Process for preparing acetaldehyde diethyl acetal - Google Patents [patents.google.com]
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